

An In-depth Technical Guide to 2-Bromo-3,4-difluorobenzoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-3,4-difluorobenzoic acid

Cat. No.: B177370

[Get Quote](#)

CAS Number: 170108-05-1

This technical guide provides a comprehensive overview of **2-Bromo-3,4-difluorobenzoic acid**, a key intermediate in the pharmaceutical and fine chemical industries. The information is tailored for researchers, scientists, and professionals involved in drug development and organic synthesis.

Chemical and Physical Properties

2-Bromo-3,4-difluorobenzoic acid is a halogenated benzoic acid derivative.^[1] Its distinct molecular structure, featuring a benzoic acid core with bromine and fluorine substituents, imparts enhanced reactivity, making it a valuable starting material for complex organic synthesis pathways.^[2]

Table 1: Physical and Chemical Properties

Property	Value	Reference(s)
CAS Number	170108-05-1	
Molecular Formula	C ₇ H ₃ BrF ₂ O ₂	
Molecular Weight	237.00 g/mol	
Physical Form	Solid, off-white to faint peach powder	[2]
Boiling Point	292.9 °C at 760 mmHg	
Purity	Typically ≥95-99%	[1][3]
Storage	Store at room temperature in a sealed, dry container	[1]

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **2-Bromo-3,4-difluorobenzoic acid** are not readily available in the public domain. However, a general synthetic approach for a related compound, 2-bromo-3-fluorobenzoic acid, is described in patent literature and involves a multi-step process starting from m-fluorobenzotrifluoride. This process includes nitration, bromination, reduction, deamination, separation, and finally hydrolysis to yield the target product.[4]

It is important to note that this protocol is for a different, though structurally similar, compound and would require significant adaptation and optimization for the synthesis of **2-Bromo-3,4-difluorobenzoic acid**. Researchers should consult specialized chemical synthesis literature and databases for more specific and validated synthetic methods.

Applications in Research and Drug Development

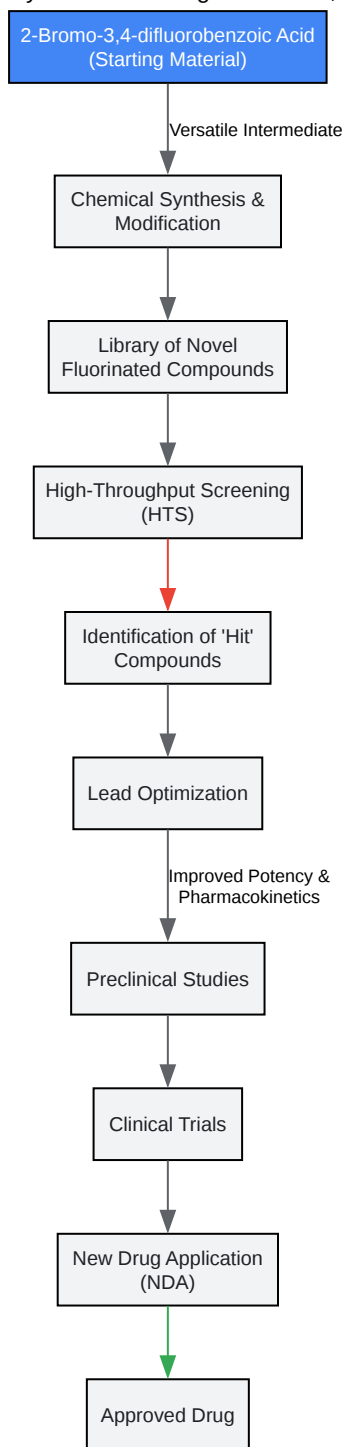
2-Bromo-3,4-difluorobenzoic acid is a crucial building block in the synthesis of complex Active Pharmaceutical Ingredients (APIs).[2] Its application is particularly noted in the development of antiviral and anticancer therapies, where it serves as a critical intermediate for creating sophisticated drug molecules.[2] The presence of both bromine and fluorine atoms

allows for diverse chemical modifications, enabling chemists to fine-tune the properties of the final drug candidates.

One example of a therapeutic area where related fluorinated benzoic acid derivatives are utilized is in the development of proton pump inhibitors (PPIs). For instance, Pantoprazole, a PPI used for managing gastroesophageal reflux disease (GERD) and other hypersecretory conditions, utilizes a fluorinated benzimidazole backbone, highlighting the importance of fluorinated aromatics in this class of drugs.^[5] Pantoprazole functions by irreversibly inhibiting the (H⁺, K⁺)-ATPase enzyme in gastric parietal cells, the final step in gastric acid production.^[5]

While a direct and specific signaling pathway involving a drug synthesized from **2-Bromo-3,4-difluorobenzoic acid** is not publicly documented, we can conceptualize a general workflow for its application in drug discovery.

General Drug Discovery Workflow Using 2-Bromo-3,4-difluorobenzoic Acid



[Click to download full resolution via product page](#)

Caption: Generalized workflow for drug discovery.

Spectral Data

Specific, experimentally-derived spectral data (NMR, IR, MS) for **2-Bromo-3,4-difluorobenzoic acid** is not widely available in public databases. Commercial suppliers may provide a certificate of analysis with this information upon request.

Safety Information

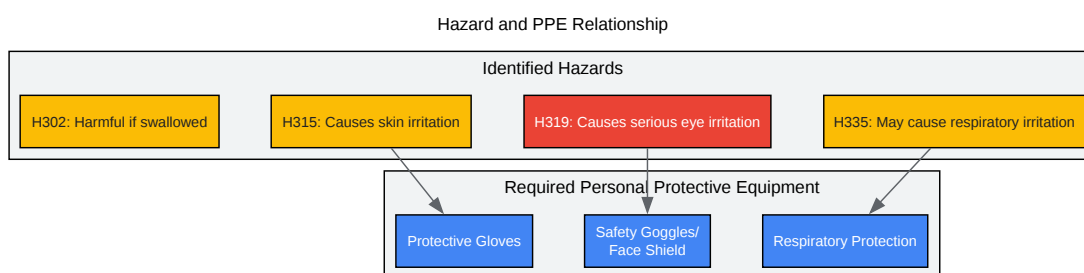
2-Bromo-3,4-difluorobenzoic acid is classified as a hazardous substance. Appropriate safety precautions should be taken during handling and storage.

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	Reference(s)
Hazard	H302	Harmful if swallowed.	
H315		Causes skin irritation.	
H319		Causes serious eye irritation.	
H335		May cause respiratory irritation.	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	
P264		Wash skin thoroughly after handling.	
P270		Do not eat, drink or smoke when using this product.	
P280		Wear protective gloves/ eye protection/ face protection.	
P301+P312		IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	
P302+P352		IF ON SKIN: Wash with plenty of soap and water.	
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and	

easy to do. Continue
rinsing.

Below is a logical diagram illustrating the relationship between the hazards and the necessary personal protective equipment (PPE).



[Click to download full resolution via product page](#)

Caption: Relationship between hazards and PPE.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Bromo-3,4-difluorobenzoic acid, CasNo.170108-05-1 Bide Pharmatech Ltd China (Mainland) [bidepharmatech.lookchem.com]
- 2. nbinno.com [nbinno.com]

- 3. nbinnno.com [nbinnno.com]
- 4. WO2014071545A1 - Preparation method for 2-bromo-3-fluorobenzoic acid - Google Patents [patents.google.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Bromo-3,4-difluorobenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b177370#2-bromo-3-4-difluorobenzoic-acid-cas-number-170108-05-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com